

# Proper Disposal Procedures for 5-Hydroxy-4-octanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Hydroxy-4-octanone

Cat. No.: B1296008

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This document provides comprehensive guidance on the proper disposal of **5-Hydroxy-4-octanone**, ensuring the safety of laboratory personnel and compliance with standard environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

## Essential Safety and Handling Information

**5-Hydroxy-4-octanone** is a yellowish liquid with a sweet, buttery odor.<sup>[1][2]</sup> While it is not classified as a hazardous substance under the Globally Harmonized System (GHS) criteria according to numerous reports, it is crucial to handle it with appropriate laboratory precautions. <sup>[3]</sup> It is almost insoluble in water but soluble in alcohol.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **5-Hydroxy-4-octanone**.

Property	Value	Source
Molecular Formula	C8H16O2	<a href="#">[3]</a>
Molecular Weight	144.21 g/mol	<a href="#">[3]</a>
Appearance	Yellowish liquid	<a href="#">[1]</a>
Boiling Point	187.7 °C at 760 mmHg	<a href="#">[1]</a>
Flash Point	175 °F (79.4 °C)	<a href="#">[2]</a>
Density	0.916 g/mL at 25 °C	<a href="#">[2]</a>
Water Solubility	Almost insoluble	<a href="#">[1]</a>
Solubility in Alcohol	Soluble	<a href="#">[1]</a>

## Experimental Protocol: Waste Disposal Workflow

The proper disposal of **5-Hydroxy-4-octanone** is contingent on its classification as non-hazardous waste, primarily determined by its flashpoint. With a flashpoint of 79.4°C (175°F), it is above the 60°C (140°F) threshold for ignitable hazardous waste, simplifying its disposal.

### Step-by-Step Disposal Procedure:

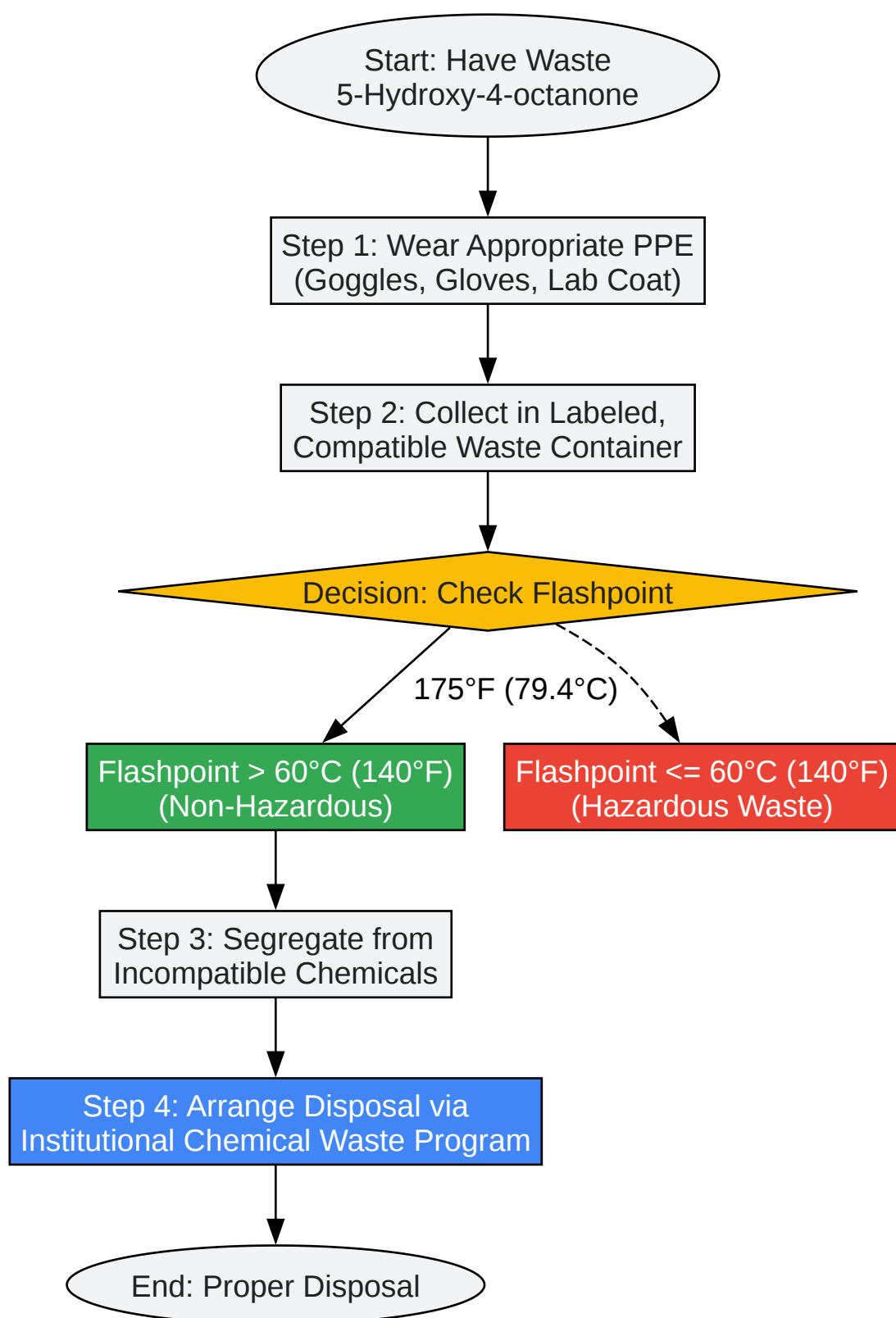
- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including safety goggles, chemical-resistant gloves (nitrile or neoprene), and a lab coat.
- Waste Collection:
  - Collect waste **5-Hydroxy-4-octanone** in a designated, leak-proof container made of a compatible material (e.g., glass or polyethylene).
  - The container must be clearly labeled as "Waste **5-Hydroxy-4-octanone**" or with a similar identifier. Do not use chemical abbreviations.
  - Ensure the container's cap is securely fastened when not in use to prevent spills or vapor release.
- Waste Segregation:

- Store the waste container in a designated, well-ventilated waste accumulation area.
- Crucially, segregate the container from incompatible materials, particularly strong oxidizing agents, acids, and bases.
- While not classified as flammable hazardous waste, it is good practice to store it away from ignition sources.

- Disposal Pathway:
  - Do not pour **5-Hydroxy-4-octanone** down the drain. Its insolubility in water can lead to plumbing issues and environmental contamination.
  - Arrange for disposal through your institution's chemical waste program. Even though it is not federally classified as hazardous waste, institutional or local regulations may have specific requirements.
  - Contact your institution's Environmental Health & Safety (EH&S) department to schedule a pickup or to confirm their specific procedures for non-hazardous chemical waste.
- Spill Cleanup:
  - In the event of a small spill, absorb the liquid with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
  - Collect the contaminated absorbent material into a sealed container.
  - Label the container as "Spill Debris with **5-Hydroxy-4-octanone**" and dispose of it through the chemical waste program.
  - For large spills, evacuate the area and contact your institution's emergency response team.

## Mandatory Visualization

The following diagram illustrates the decision-making workflow for the disposal of **5-Hydroxy-4-octanone**.

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Caption: Disposal workflow for **5-Hydroxy-4-octanone**.

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## References

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- To cite this document: BenchChem. [Proper Disposal Procedures for 5-Hydroxy-4-octanone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1296008#5-hydroxy-4-octanone-proper-disposal-procedures>

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